

Spectroscopic and Synthetic Profile of 1-(Phenylsulfonyl)indole: A Technical Guide

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Compound of Interest

Compound Name: 1-(Phenylsulfonyl)indole

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This technical guide provides a comprehensive overview of the spectroscopic characteristics and a detailed synthetic protocol for **1-(phenylsulfonyl)indole**, a key heterocyclic scaffold in medicinal chemistry and materials science. The document presents nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data in a clear, tabular format for easy reference and comparison. Detailed experimental procedures are also provided to facilitate its synthesis and characterization in a laboratory setting.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **1-(phenylsulfonyl)indole** and its derivatives. It is important to note that while the synthesis of the parent **1-(phenylsulfonyl)indole** is well-established, a complete set of its isolated spectroscopic data is not readily available in the public domain. Therefore, the NMR data presented here is for the closely related analog, 2-benzyl-1-(phenylsulfonyl)-1H-indole, which provides valuable insight into the expected spectral features of the core structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data of 2-benzyl-1-(phenylsulfonyl)-1H-indole in DMSO-d₆

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.02	d	1H	Indole H-4
7.79 - 7.74	m	2H	Phenylsulfonyl H-2', H-6'
7.65	t	1H	Phenylsulfonyl H-4'
7.51	t	2H	Phenylsulfonyl H-3', H-5'
7.47	d	1H	Indole H-7
7.34 - 7.24	m	6H	Indole H-5, H-6 & Benzyl Ar-H
7.23 - 7.18	m	1H	Benzyl Ar-H
6.35	s	1H	Indole H-3
4.41	s	2H	Benzyl CH ₂

Note: The assignments are based on the analysis of the 2-benzyl derivative and provide an expected range for the corresponding protons in the unsubstituted **1-(phenylsulfonyl)indole**.

Table 2: ¹³C NMR Spectroscopic Data of 2-benzyl-1-(phenylsulfonyl)-1H-indole in DMSO-d₆

Chemical Shift (δ) ppm	Assignment
140.9	Indole C-2
138.2	Phenylsulfonyl C-1'
137.6	Benzyl C-1''
136.3	Indole C-7a
134.5	Phenylsulfonyl C-4'
129.7	Phenylsulfonyl C-3', C-5'
129.2	Benzyl Ar-C
129.0	Benzyl Ar-C
128.4	Benzyl Ar-C
126.6	Phenylsulfonyl C-2', C-6'
126.3	Indole C-3a
124.3	Indole C-5
123.8	Indole C-6
120.7	Indole C-4
114.3	Indole C-7
111.3	Indole C-3
34.4	Benzyl CH ₂

Infrared (IR) Spectroscopy

Table 3: Characteristic IR Absorption Bands for **1-(Phenylsulfonyl)indole** Derivatives

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium	Aromatic C-H stretching
1600-1450	Medium-Strong	Aromatic C=C stretching
1370-1340	Strong	Asymmetric SO ₂ stretching
1180-1160	Strong	Symmetric SO ₂ stretching
760-740	Strong	C-H out-of-plane bending (ortho-disubstituted benzene)

Mass Spectrometry (MS)

The mass spectrum of **1-(phenylsulfonyl)indole** is expected to show a prominent molecular ion peak (M⁺) at m/z 257, corresponding to its molecular weight.

Table 4: Expected Mass Spectrometry Fragmentation for **1-(Phenylsulfonyl)indole**

m/z	Ion
257	[M] ⁺
116	[M - PhSO ₂] ⁺
77	[Ph] ⁺

Experimental Protocols

Synthesis of 1-(Phenylsulfonyl)indole

A common and effective method for the synthesis of **1-(phenylsulfonyl)indole** involves the reaction of indole with benzenesulfonyl chloride in the presence of a base.[\[1\]](#)

Materials:

- Indole
- Benzenesulfonyl chloride

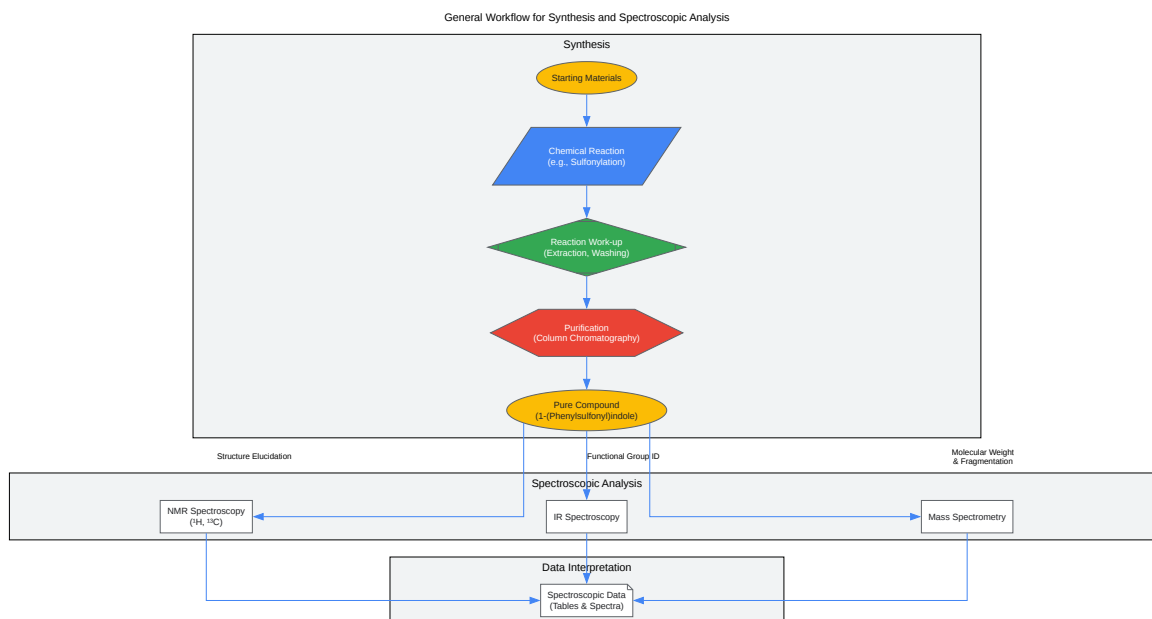
- Potassium hydroxide (KOH)
- Dimethylformamide (DMF)
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a solution of indole (1.0 eq) in DMF, powdered potassium hydroxide (1.5 eq) is added portion-wise at 0 °C.
- The mixture is stirred at room temperature for 1 hour.
- Benzenesulfonyl chloride (1.2 eq) is then added dropwise at 0 °C.
- The reaction mixture is stirred at room temperature for an additional 3 hours.
- Upon completion, the reaction is quenched with water and extracted with ethyl acetate.
- The combined organic layers are washed with water and brine, dried over anhydrous MgSO_4 , and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford **1-(phenylsulfonyl)indole**.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and spectroscopic characterization of a chemical compound like **1-(phenylsulfonyl)indole**.



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Caption: Workflow of Synthesis and Spectroscopic Analysis.

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References

- 1. arkat-usa.org [arkat-usa.org]
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